

Angelol H CAS 83247-73-8 basic information

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Compound of Interest

Compound Name: *Angelol H*

Cat. No.: B15594656

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Angelol H: An In-depth Technical Overview

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 83247-73-8 Molecular Formula: $C_{20}H_{24}O_7$ Molecular Weight: 376.4 g/mol

Angelol H is a natural coumarin isolated from the roots of plants in the *Angelica* genus, notably *Angelica pubescens* and *Angelica sinensis*.^{[1][2]} First described in 1982, it is part of a larger family of angelol-type coumarins that have garnered interest for their potential biological activities.^[1] While specific research on **Angelol H** is limited, studies on related compounds and extracts from its source plants suggest potential therapeutic applications, including anti-inflammatory, antioxidant, and anti-cancer effects.^{[3][4]} This guide provides a comprehensive summary of the available technical information for **Angelol H** and related compounds.

Physicochemical Properties

Quantitative data for **Angelol H** is sparse in publicly accessible literature. The following table summarizes the available predicted and reported physicochemical properties.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ O ₇	[1]
Molecular Weight	376.4 g/mol	[1][5]
CAS Number	83247-73-8	[1]
Boiling Point (Predicted)	579.1 ± 50.0 °C	[4]
Density (Predicted)	1.258 ± 0.06 g/cm ³	[4]
pKa (Predicted)	13.49 ± 0.20	[4]

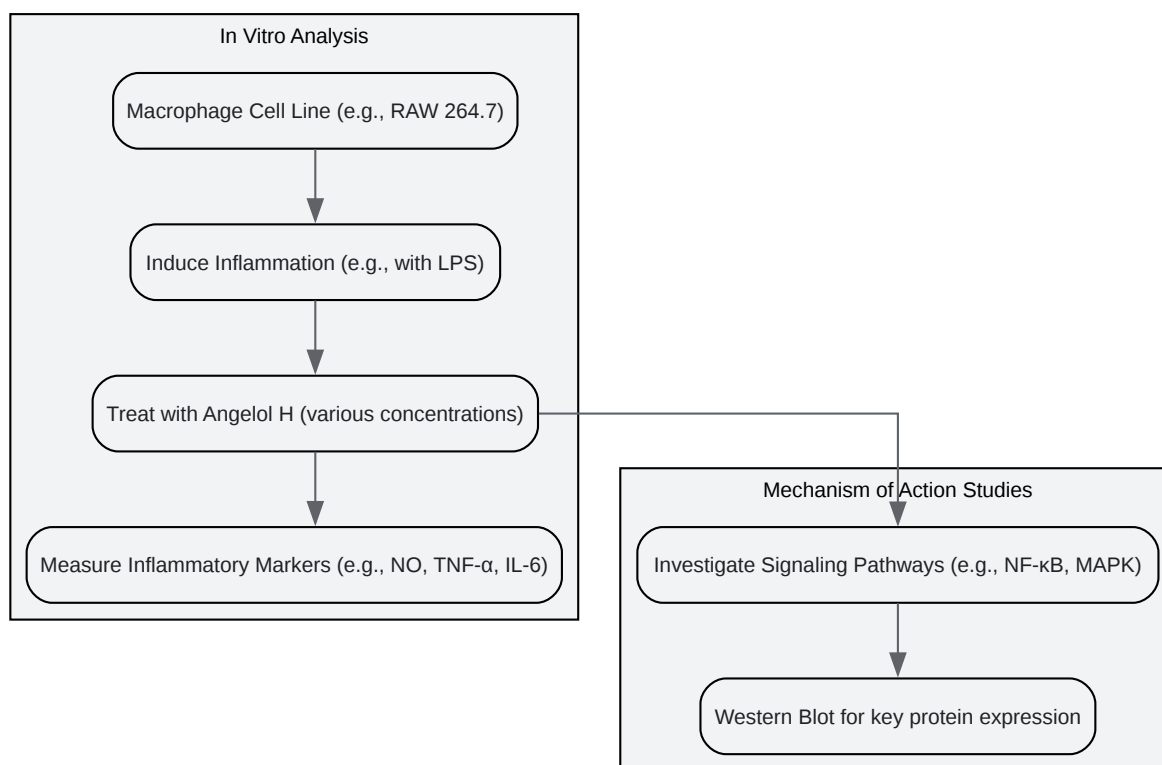
Biological Activities and Potential Mechanisms of Action

Direct experimental data on the biological activity of **Angelol H** is not extensively available. However, research on closely related angelol-type coumarins and extracts from *Angelica* species provides insights into its potential pharmacological profile. The primary areas of investigation for these related compounds include anti-inflammatory, anti-cancer, and neuroprotective effects.

Anti-Inflammatory and Antioxidant Activity

Extracts from *Angelica* species, rich in coumarins, have demonstrated anti-inflammatory properties. These effects are often attributed to the modulation of key inflammatory signaling pathways. While a specific pathway for **Angelol H** has not been elucidated, a plausible mechanism, based on related compounds, involves the inhibition of pro-inflammatory mediators.

A proposed general workflow for investigating the anti-inflammatory effects of a compound like **Angelol H** is depicted below.



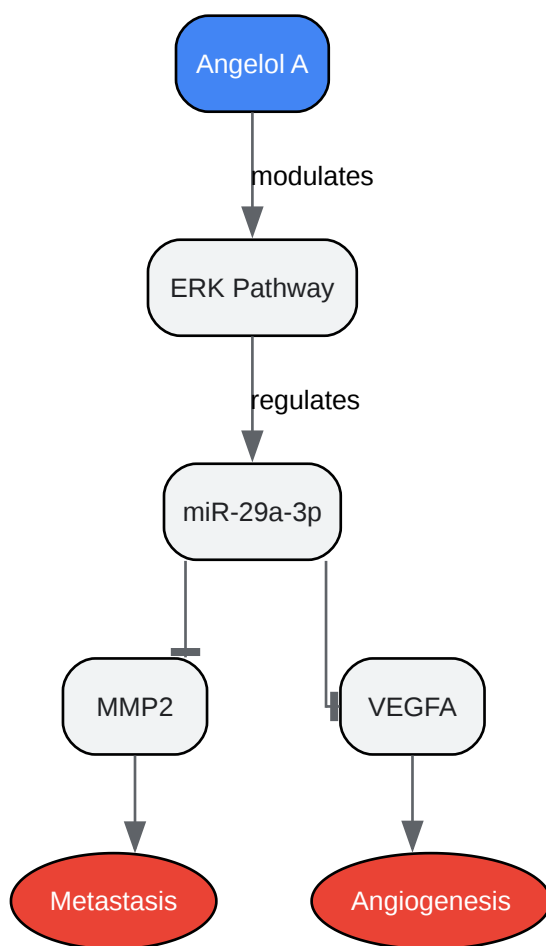
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Caption: General workflow for in vitro anti-inflammatory screening.

Anti-Cancer Activity

A related compound, Angelol A, has been shown to possess anti-metastatic and anti-angiogenic properties in human cervical carcinoma cells. This activity is mediated through the modulation of the ERK/miR-29a-3p signaling axis, which in turn targets MMP2 and VEGFA, key proteins involved in cancer cell invasion and blood vessel formation. Given the structural similarity, it is plausible that **Angelol H** may exert similar effects, though this requires experimental verification.

The signaling pathway implicated for the related compound Angelol A is illustrated below.



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Caption: Signaling pathway for the anti-cancer effects of Angelol A.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Angelol H** are not available in the current literature. However, based on studies of similar natural products, standard methodologies would be employed.

Isolation and Characterization

The original isolation of **Angelol H** was reported by Baba et al. in 1982 from the roots of *Angelica pubescens*.^[1] A general procedure for the isolation of coumarins from plant material involves:

- **Extraction:** The dried and powdered plant material is typically extracted with a series of solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol.
- **Fractionation:** The crude extracts are then subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., n-hexane/ethyl acetate) to separate fractions based on polarity.
- **Purification:** Fractions containing the compounds of interest are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Structure Elucidation:** The structure of the isolated compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR; ^1H , ^{13}C , COSY, HMQC, HMBC), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet (UV) spectroscopy. The stereochemistry is often determined by X-ray crystallography or Circular Dichroism (CD).

In Vitro Cytotoxicity Assay

To assess the potential anti-cancer activity of **Angelol H**, a standard cytotoxicity assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay would be performed.

- **Cell Culture:** Cancer cell lines of interest are cultured in appropriate media and conditions.
- **Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Treatment:** The cells are then treated with various concentrations of **Angelol H** for a specified period (e.g., 24, 48, 72 hours).
- **MTT Addition:** After the treatment period, MTT solution is added to each well, and the plates are incubated to allow for the formation of formazan crystals by viable cells.
- **Solubilization:** The formazan crystals are dissolved in a solubilizing agent (e.g., DMSO).
- **Absorbance Measurement:** The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The cell viability is calculated as a percentage of the

untreated control, and the IC₅₀ (half-maximal inhibitory concentration) can be determined.

Conclusion

Angelol H is a natural coumarin with a defined chemical structure but limited characterization of its biological activities. Based on the pharmacological profile of related compounds from the Angelica genus, **Angelol H** holds potential for further investigation as an anti-inflammatory, anti-cancer, or neuroprotective agent. Future research should focus on the specific in vitro and in vivo evaluation of **Angelol H** to elucidate its mechanisms of action and therapeutic potential. The experimental frameworks and potential signaling pathways outlined in this guide, drawn from studies on analogous molecules, provide a foundational basis for such future investigations.

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